

Undecanenitrile: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **Undecanenitrile**

Cat. No.: **B1346573**

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An in-depth guide to the procurement, handling, and synthetic applications of **undecanenitrile** (CAS No. 2244-07-7), a key intermediate in chemical synthesis.

Undecanenitrile, also known as decyl cyanide or 1-cyanodecane, is a versatile long-chain aliphatic nitrile. Its chemical structure, featuring a terminal cyano group on an eleven-carbon chain, makes it a valuable building block in organic synthesis. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **undecanenitrile**'s suppliers, purchasing options, and key applications, with a focus on its role as a synthetic intermediate.

Sourcing and Procurement of Undecanenitrile

A variety of chemical suppliers offer **undecanenitrile** in various quantities and purities. For researchers, selecting the appropriate grade and supplier is crucial for the success of experimental work. Below is a summary of prominent suppliers and their offerings.

Table 1: **Undecanenitrile** Supplier and Purchasing Options

Supplier	Product Number	Purity	Available Quantities	Price (USD)	Notes
TCI America	U0044	>97.0% (GC)	25g	\$173.00	Bulk quantities may be available upon request.
Sigma-Aldrich (AldrichCPR)	R750212	Not specified	1g	\$32.70	Sold as-is for early discovery research; buyer assumes responsibility for purity confirmation.
MedKoo Biosciences[1]	145877	>98%	Custom Synthesis (Min. 1g)	Varies	Not currently in stock; available via custom synthesis with a lead time of 2-4 months.
ChemicalBook	-	>97.0% (GC), 95.00%	25g, 5mg	\$173 (TCI), \$497.73 (ACCC)	Lists various manufacturers and their pricing.
BOC Sciences	-	-	-	-	Offers custom synthesis and a wide range of services for drug discovery.

Abound Chem	AB010468	98%	1g, 5g, 25g	\$31.00, \$96.00, \$280.00	For laboratory use only.
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Note: Prices and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Handling and Storage

Proper handling and storage of **undecanenitrile** are essential for safety and to maintain its chemical integrity.

Safety Precautions:

- **Undecanenitrile** is harmful if swallowed, in contact with skin, or if inhaled.
- It can cause skin and serious eye irritation.
- Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing, should be worn when handling this compound.
- Work should be conducted in a well-ventilated area or a fume hood.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- For short-term storage (days to weeks), a temperature of 0-4°C is recommended.
- For long-term storage (months to years), store at -20°C.

Applications in Chemical Synthesis

Undecanenitrile's primary value lies in its utility as a chemical intermediate. The nitrile group is a versatile functional group that can be transformed into a variety of other functionalities, making it a key component in the synthesis of more complex molecules.

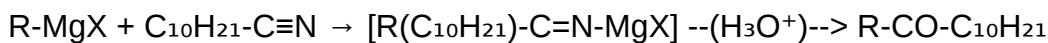
Key Applications Include:

- Precursor for Fatty Acid Derivatives: The nitrile group can be hydrolyzed to a carboxylic acid, providing a route to undecanoic acid and its derivatives.
- Synthesis of Heterocyclic Compounds: Nitriles are common starting materials for the synthesis of various nitrogen-containing heterocycles, which are prevalent scaffolds in pharmaceuticals.
- Pharmaceutical and Agrochemical Intermediates: Due to its long alkyl chain and reactive nitrile group, **undecanenitrile** serves as a building block in the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals.
- Surfactant Production: The long hydrophobic alkyl chain and the potential for a polar head group (derived from the nitrile) make it a suitable precursor for certain types of surfactants.

Representative Experimental Protocol: Synthesis of a Ketone via Grignard Reaction

While specific experimental protocols for **undecanenitrile** are not readily available in public literature, a common and illustrative reaction is the addition of a Grignard reagent to the nitrile to form a ketone after hydrolysis. This reaction is a powerful C-C bond-forming strategy.

Reaction Scheme:



Materials:

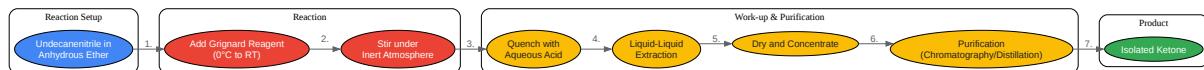
- **Undecanenitrile**
- Grignard reagent (e.g., Ethylmagnesium bromide in THF)
- Anhydrous diethyl ether or THF
- Aqueous acid (e.g., 1 M HCl)
- Saturated aqueous sodium bicarbonate

- Brine
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with **undecanenitrile** dissolved in anhydrous diethyl ether.
- Addition of Grignard Reagent: The Grignard reagent is added dropwise to the stirred solution of **undecanenitrile** at 0°C (ice bath). The reaction is typically exothermic.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching and Hydrolysis: The reaction is carefully quenched by the slow addition of aqueous acid at 0°C. This hydrolyzes the intermediate imine to the corresponding ketone.
- Work-up: The aqueous and organic layers are separated. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with saturated aqueous sodium bicarbonate, followed by brine.
- Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude ketone product. The product can be further purified by column chromatography or distillation.

Workflow Diagram:



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References

- 1. medkoo.com [medkoo.com]
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